

safe handling and storage procedures for 2,4,6-Trifluorobenzaldehyde

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Compound of Interest

Compound Name: 2,4,6-Trifluorobenzaldehyde

Cat. No.: B1297852

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Technical Support Center: 2,4,6-Trifluorobenzaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2,4,6-Trifluorobenzaldehyde**. Please consult your institution's safety guidelines and the Safety Data Sheet (SDS) for this chemical before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4,6-Trifluorobenzaldehyde**?

A1: **2,4,6-Trifluorobenzaldehyde** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.^{[1][2]}
- Serious Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory irritation if inhaled.^[1]

Q2: Are there established occupational exposure limits (OELs) for **2,4,6-Trifluorobenzaldehyde**?

A2: Currently, there are no specific occupational exposure limits, such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), established for **2,4,6-Trifluorobenzaldehyde**. [2][3] Therefore, it is crucial to handle this chemical with care in a well-ventilated area and use appropriate personal protective equipment to minimize exposure.

Q3: What are the proper storage conditions for **2,4,6-Trifluorobenzaldehyde**?

A3: Proper storage is crucial for maintaining the integrity and safety of **2,4,6-Trifluorobenzaldehyde**.

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed to prevent exposure to air and moisture.[2][5]
- It is recommended to store the compound under an inert gas atmosphere.[5]
- Avoid storing near incompatible materials such as strong acids and oxidizing agents.

Q4: What personal protective equipment (PPE) should I wear when handling this compound?

A4: To ensure personal safety, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemical-resistant gloves.[2]
- Skin and Body Protection: A lab coat or protective suit.[2]
- Respiratory Protection: If working in an area with poor ventilation or when dusts may be generated, use a dust mask or a respirator approved for organic vapors and particulates.[2]

Troubleshooting Guides

Incident: Skin or Eye Contact

Problem: Accidental skin or eye exposure to **2,4,6-Trifluorobenzaldehyde**.

Solution:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.^[2] If skin irritation occurs, seek medical attention.^[2]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2] Remove contact lenses if present and easy to do.^[2] Seek immediate medical attention.^[2]

Incident: Spill or Leak

Problem: A small spill of **2,4,6-Trifluorobenzaldehyde** in the laboratory.

Solution:

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation.
- Contain the Spill: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.
- Collect and Dispose: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Personal Protection: Always wear appropriate PPE during spill cleanup.

Quantitative Data

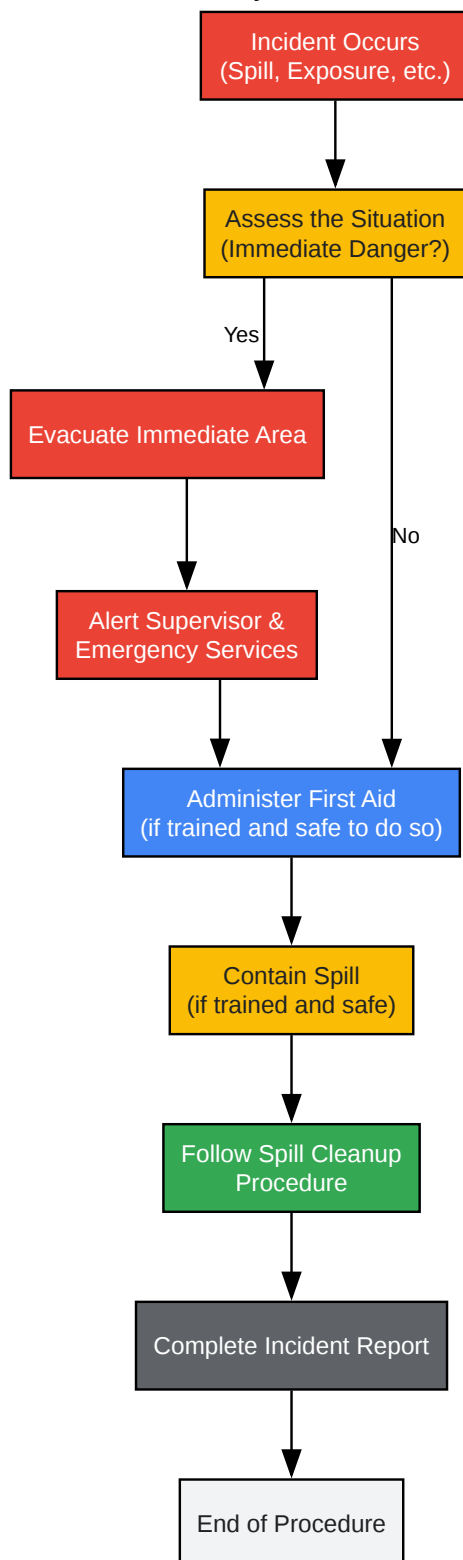
Property	Value
Molecular Formula	C ₇ H ₃ F ₃ O
Molecular Weight	160.09 g/mol [1]
Appearance	White to orange to green powder/crystal [5]
Boiling Point	63-68 °C
Melting Point	62-66 °C [6]
Flash Point	165 °C
Density	1.407 g/cm ³ [6]

Experimental Protocols

No specific experimental protocols involving **2,4,6-Trifluorobenzaldehyde** were found in the initial search. Researchers should develop detailed, experiment-specific protocols that incorporate the safety and handling information provided in this guide and the product's Safety Data Sheet. All experimental work should be conducted after a thorough risk assessment has been completed and approved by the relevant institutional safety committee.

Safety Incident Response Workflow

Workflow for a Safety-Related Incident

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